

6-Carboxynaphthofluorescein: A Technical Guide to its Properties and Applications

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Compound of Interest

Compound Name: 6-Carboxynaphthofluorescein

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fluorescent pH indicator **6-Carboxynaphthofluorescein** (CNF), focusing on its core properties and applications relevant to scientific research and drug development. While a specific molar extinction coefficient for **6-Carboxynaphthofluorescein** is not readily available in reviewed scientific literature and commercial datasheets, this document summarizes its other key quantitative data, outlines a general protocol for determining its molar extinction coefficient, and details its use in experimental applications.

Quantitative Spectroscopic and Physicochemical Properties

6-Carboxynaphthofluorescein is a pH-sensitive fluorophore with distinct excitation and emission spectra in acidic/neutral and basic environments.^{[1][2]} Its sensitivity to pH changes, particularly in the physiological range, makes it a valuable tool for various biological assays.^[1]

Property	Value	Conditions
pKa	7.6	
Excitation Maximum (λ_{ex})	512 nm	Acidic/Neutral
598 nm	Basic (pH 9)[1][2]	
Emission Maximum (λ_{em})	567 nm	Acidic/Neutral
668 nm	Basic (pH 9)[1][2]	
Molecular Weight	~476.43 g/mol	

Experimental Protocol: Determination of Molar Extinction Coefficient

The molar extinction coefficient (ϵ) is a fundamental parameter that quantifies how strongly a substance absorbs light at a particular wavelength. It is an essential value for accurately determining the concentration of a substance in solution using the Beer-Lambert law. Below is a generalized experimental protocol for determining the molar extinction coefficient of a fluorescent dye like **6-Carboxynaphthofluorescein**.

Objective: To determine the molar extinction coefficient (ϵ) of **6-Carboxynaphthofluorescein** at its absorption maximum.

Materials:

- **6-Carboxynaphthofluorescein** powder
- High-purity solvent (e.g., dimethyl sulfoxide (DMSO) for stock solution, and an appropriate aqueous buffer for measurements, such as phosphate-buffered saline (PBS) at a specific pH)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer

- Cuvettes

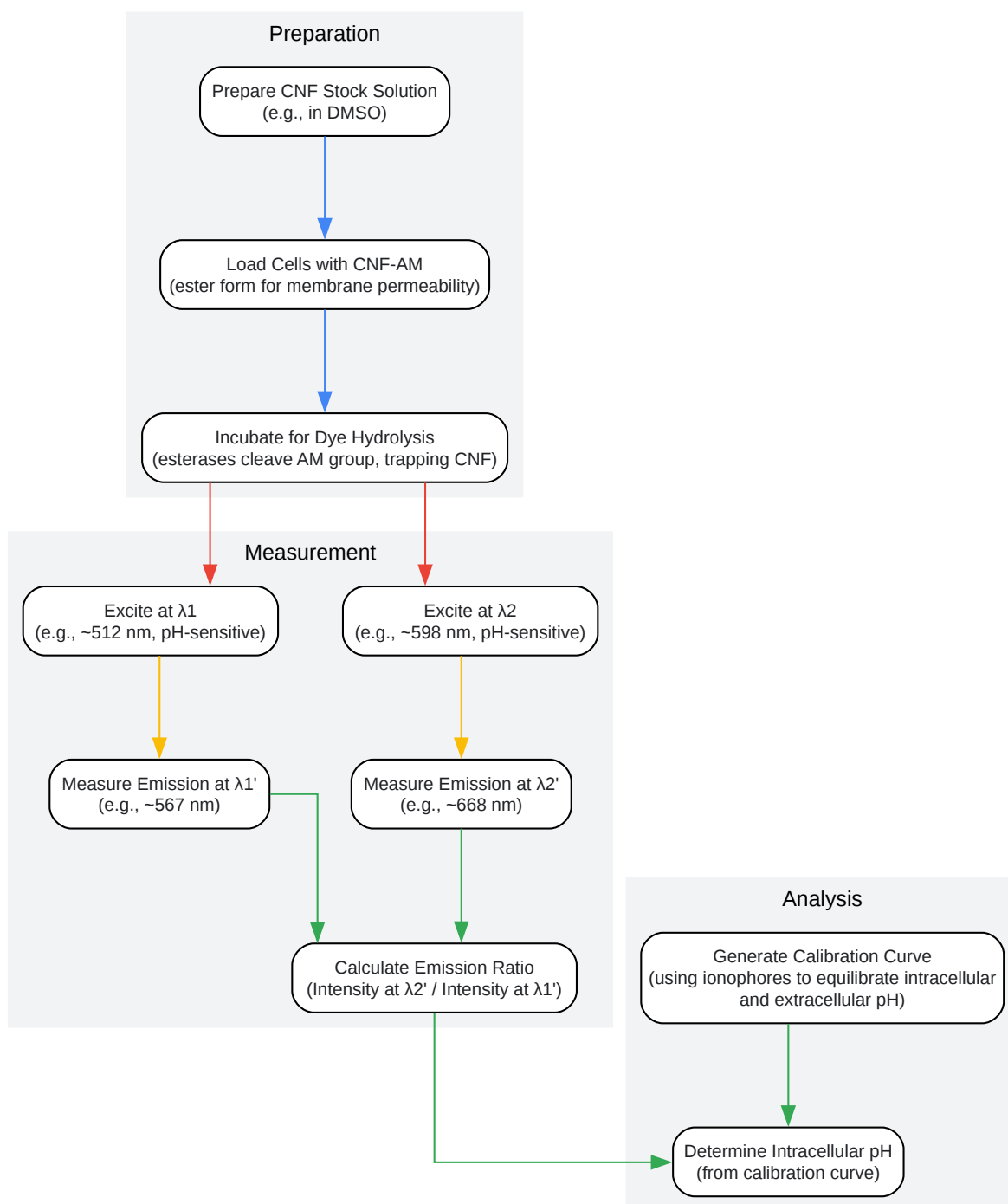
Procedure:

- Preparation of a Stock Solution:
 - Accurately weigh a small amount of **6-Carboxynaphthofluorescein** powder using an analytical balance.
 - Dissolve the powder in a precise volume of DMSO to prepare a concentrated stock solution (e.g., 1 mM). Ensure complete dissolution.
- Preparation of Serial Dilutions:
 - Perform a series of accurate dilutions of the stock solution using the desired aqueous buffer (e.g., PBS at pH 9 to measure the basic form). Prepare a range of concentrations that will yield absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Spectrophotometric Measurement:
 - Set the spectrophotometer to scan a range of wavelengths to determine the absorption maximum (λ_{max}) of **6-Carboxynaphthofluorescein** in the chosen buffer.
 - Blank the spectrophotometer using the same buffer used for the dilutions.
 - Measure the absorbance of each dilution at the determined λ_{max} .
- Data Analysis and Calculation:
 - Plot a graph of absorbance at λ_{max} versus the concentration of the dilutions.
 - Perform a linear regression analysis on the data points. The plot should be a straight line passing through the origin, confirming adherence to the Beer-Lambert law.
 - The molar extinction coefficient (ϵ) is calculated from the slope of the regression line according to the Beer-Lambert law: $A = \epsilon bc$ where:

- A is the absorbance
- ϵ is the molar extinction coefficient (in $\text{M}^{-1}\text{cm}^{-1}$)
- b is the path length of the cuvette (typically 1 cm)
- c is the concentration (in M)
- Therefore, $\epsilon = \text{Slope} / b$

Application Workflow: Intracellular pH Measurement using 6-Carboxynaphthofluorescein

6-Carboxynaphthofluorescein is frequently used as an intracellular pH probe. The following workflow outlines the key steps in its application for monitoring cellular pH.



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Workflow for intracellular pH measurement using **6-Carboxynaphthofluorescein**.

This workflow illustrates the process from dye preparation and cell loading to ratiometric fluorescence measurement and final pH determination. The ratiometric approach helps to minimize artifacts related to dye concentration, photobleaching, and cell volume.

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References

- 1. 5(6)-Carboxynaphthofluorescein - CAS-Number 128724-35-6 - Order from Chemodex [chemodex.com]
- 2. 5(6)-Carboxynaphthofluorescein (CAS 128724-35-6) | Abcam [abcam.com]
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